

Platinum (IV) Hydroxide: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Platinum hydroxide*

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This guide provides an in-depth analysis of platinum (IV) hydroxide, a key inorganic compound with significant applications in catalysis and as a precursor for the synthesis of other platinum-containing molecules. This document details its chemical formula, structure, and physicochemical properties, and includes a representative experimental protocol for its synthesis.

Chemical Formula and Structure

Platinum (IV) hydroxide is an inorganic compound with the chemical formula $\text{Pt}(\text{OH})_4$.^[1] It is also commonly referred to as platinum tetrahydroxide or platinic hydroxide. The compound consists of a central platinum atom in the +4 oxidation state, coordinated to four hydroxide (OH) ligands. While often represented as a simple monomer, its structure can be more complex, potentially involving polymeric chains or hydrated forms in aqueous environments. Recent studies have investigated its hydrated form, $[\text{Pt}(\text{OH})_4(\text{H}_2\text{O})_2]$, and the formation of aqua-hydroxo cations like $[\text{Pt}(\text{OH})_2(\text{H}_2\text{O})_4]^{2+}$ in acidic solutions.^{[2][3][4]}

The key identifiers for platinum (IV) hydroxide are:

- CAS Number: 12135-48-7^{[5][6][7]}
- Molecular Formula: $\text{H}_4\text{O}_4\text{Pt}$ ^{[6][7][8][9]}

Physicochemical Properties

Platinum (IV) hydroxide is typically a black solid that is odorless.^[1] It is characterized by its limited solubility in water and its thermal instability. Key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
Molar Mass	263.112 g/mol	[1]
Appearance	Black solid	[1]
Odor	Odorless	[1]
Melting Point	Decomposes	[1]
Hydrogen Bond Donor Count	4	[5][7]
Hydrogen Bond Acceptor Count	4	[5][7]
Topological Polar Surface Area	4 Å ²	[7][10]

Experimental Protocol: Synthesis of Platinum (IV) Hydroxide

A common method for the synthesis of platinum (IV) hydroxide involves the hydrolysis of a platinum (IV) salt, such as hexachloroplatinic acid (H₂PtCl₆), in a basic solution. The following is a representative protocol:

Materials:

- Hexachloroplatinic acid (H₂PtCl₆)
- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH₄OH)
- Deionized water
- Beakers and stirring equipment

- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Dissolve a known quantity of hexachloroplatinic acid in deionized water to create an aqueous solution.
- Slowly add a solution of sodium hydroxide or ammonium hydroxide dropwise to the hexachloroplatinic acid solution while stirring continuously.
- Continue the addition of the base until the pH of the solution becomes neutral or slightly basic. A precipitate of platinum (IV) hydroxide will form.
- Allow the precipitate to age, which can improve its filterability.
- Separate the precipitate from the solution by filtration using a Büchner funnel.
- Wash the collected solid with deionized water to remove any soluble impurities.
- Dry the purified platinum (IV) hydroxide in a drying oven at a low temperature to avoid decomposition.

Chemical Reactions and Logical Relationships

Platinum (IV) hydroxide is a versatile precursor in the synthesis of other platinum compounds. One of its key reactions is thermal decomposition. Upon heating, it decomposes to platinum (IV) oxide (PtO_2) and water. This reaction is fundamental to the preparation of platinum oxide catalysts.

Thermal Decomposition of Platinum (IV) Hydroxide

The reaction with acids, such as hydrochloric acid, will neutralize the hydroxide to form the corresponding platinum (IV) salt and water. In the presence of a strong base, it can form hydroxoplatinate complexes. For instance, with an excess of hydroxide ions, it can form the hexahydroxidoplatinate(IV) ion, $[\text{Pt}(\text{OH})_6]^{2-}$.

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